

Precision Preparation of Fast Red Salt ITR Working Solution

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Compound of Interest

Compound Name: Fast Red Salt ITR

Cat. No.: B13396444

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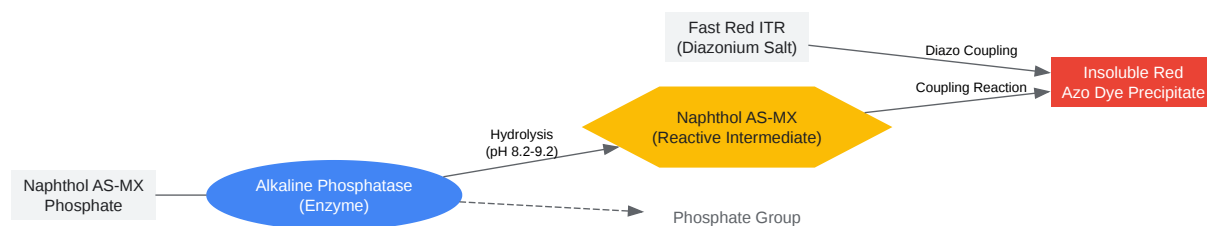
Application Note & Protocol

Introduction & Mechanism

Fast Red ITR (C.I. 37150) is a diazonium salt used primarily in histochemistry and immunohistochemistry (IHC) for the colorimetric detection of Alkaline Phosphatase (AP). Unlike peroxidase-based systems (HRP/DAB), AP detection is often preferred in tissues with high endogenous peroxidase activity or when a distinct red endpoint is required for contrast against brown pigments (e.g., melanin).

The Mechanism (Simultaneous Coupling): The reaction relies on the hydrolysis of a naphthol phosphate ester (substrate) by AP. The enzyme cleaves the phosphate group, releasing a reactive naphthol intermediate. This intermediate immediately couples with the Fast Red ITR diazonium salt present in the solution to form an insoluble, bright red azo dye precipitate at the site of enzyme activity.

Why Fast Red ITR? While Fast Red TR is more commercially common in tablet form, Fast Red ITR (Azoic Diazo Component 42) offers distinct solubility and coupling kinetics. It produces a vibrant red reaction product that is alcohol-soluble, necessitating the use of aqueous mounting media.^[1]



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Figure 1: Mechanism of Alkaline Phosphatase detection via Simultaneous Coupling Azo Dye method.

Materials & Reagents

To ensure reproducibility, use analytical grade reagents.

Core Reagents

Reagent	Specification	CAS Number	Role
Fast Red ITR Salt	Zinc chloride double salt	97-35-8 / 27580-14-9	Chromogen (Diazonium salt)
Naphthol AS-MX Phosphate	Free Acid or Disodium Salt	6795-35-3	Substrate
N,N-Dimethylformamide (DMF)	Anhydrous, >99.8%	68-12-2	Solvent for Naphthol
Levamisole Hydrochloride	Optional	16595-80-5	Endogenous AP Inhibitor

Buffer Components

- Tris Base (CAS 77-86-1)

- Hydrochloric Acid (HCl) (1N)
- Distilled Deionized Water (ddH₂O)

Protocol: Preparation of Working Solution

Scientific Integrity Note: Fast Red ITR working solution is unstable. The diazonium salt begins to decompose upon hydration and exposure to light. Prepare this solution immediately before use.

Step 1: Prepare Tris-HCl Buffer (0.1 M, pH 8.2)

Alkaline pH is critical for AP catalytic activity.

- Dissolve 1.21 g of Tris Base in 80 mL of ddH₂O.
- Adjust pH to 8.2 using 1N HCl.
- Bring volume to 100 mL with ddH₂O.
- Storage: Stable at 4°C for 2 months.

Step 2: Prepare Naphthol Substrate Stock

Naphthol AS-MX Phosphate is hydrophobic and requires an organic solvent.

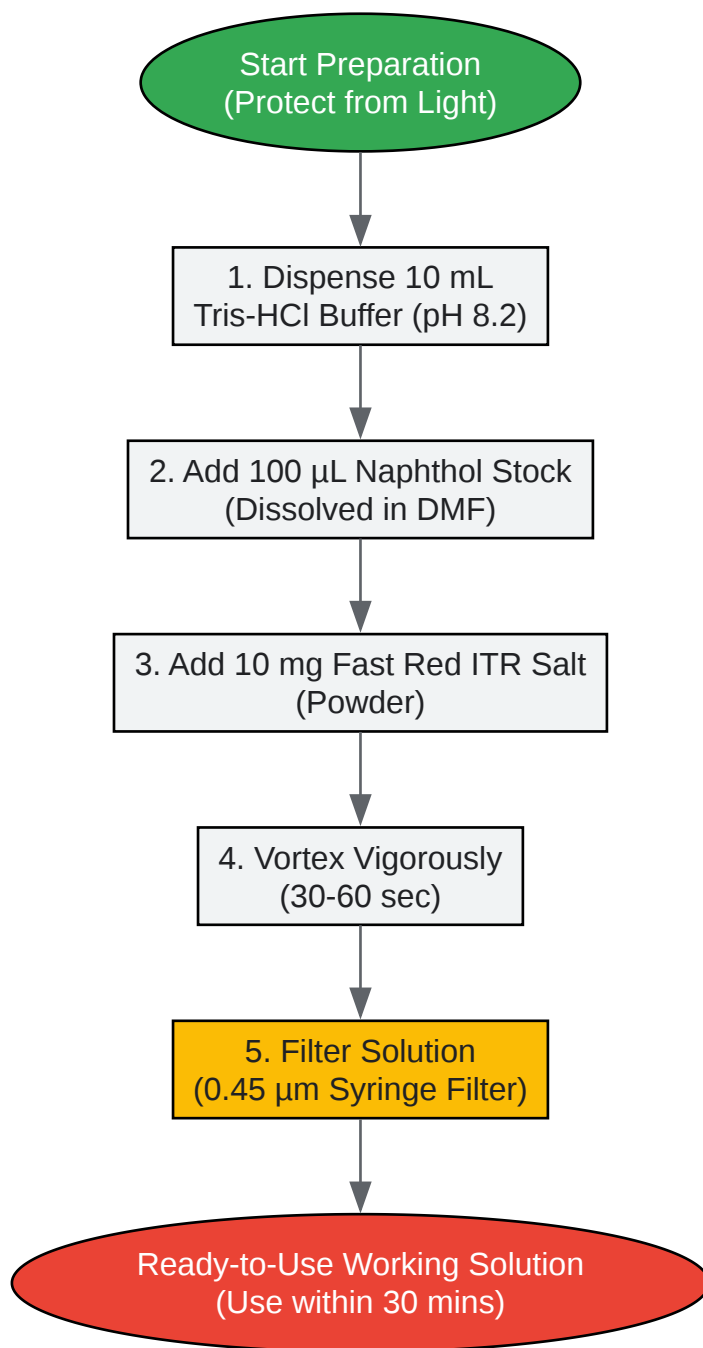
- Dissolve 10 mg of Naphthol AS-MX Phosphate in 500 µL of DMF.
- Vortex until completely dissolved.
- Note: Prepare fresh or store at -20°C for up to 1 week (protect from light).

Step 3: Compounding the Working Solution (For 10 mL)

This formulation yields optimal signal-to-noise ratio.

- Buffer Aliquot: Place 10 mL of Tris-HCl Buffer (pH 8.2) into a light-protected tube (e.g., wrapped in foil).

- Substrate Addition: Add 100 μ L of the Naphthol Substrate Stock (from Step 2) to the buffer. Mix well.
 - Final Conc: $\sim$ 0.2 mg/mL Naphthol AS-MX.
- Chromogen Addition: Weigh 10 mg of Fast Red ITR Salt and add directly to the buffer mixture.
 - Final Conc: 1.0 mg/mL.
- Inhibitor (Optional): Add 1.5 mg Levamisole if staining non-intestinal tissue to block endogenous AP.
- Agitation: Vortex vigorously for 30-60 seconds. The solution will turn yellow/orange.
- Filtration (CRITICAL): Filter the solution through a 0.2 μ m or 0.45 μ m syringe filter.
 - Why? Diazonium salts often contain insoluble zinc stabilizers. Filtering prevents non-specific "pepper" deposits on the tissue.



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Figure 2: Workflow for compounding the Fast Red ITR working solution.

Staining Procedure

Pre-requisites: Tissue sections (FFPE or Frozen) must be rehydrated to water.

- Wash: Rinse slides in TBS or PBS (2 x 3 min).

- Incubation: Apply the filtered Fast Red ITR Working Solution to cover the tissue section completely.
 - Time: Incubate for 10 - 30 minutes at Room Temperature (RT).
 - Tip: Monitor microscopically after 10 minutes. Look for bright red precipitate. Stop when signal is strong but background is low.
- Stop Reaction: Wash gently in ddH₂O (2 x 2 min) to stop the enzymatic reaction.
- Counterstain: (Optional) Stain nuclei with Hematoxylin (1-2 min) or Methyl Green.
 - Caution: Do not over-stain with Hematoxylin as the blue nuclei can obscure the red AP signal.
- Mounting:
 - CRITICAL: The Fast Red reaction product is alcohol soluble.[\[1\]](#)
 - DO NOT dehydrate through ethanol or xylene.
 - Use an Aqueous Mounting Medium (e.g., Glycerol Gelatin, Fluoromount-G).

Troubleshooting & Optimization

Observation	Possible Cause	Corrective Action
Weak / No Signal	pH incorrect	Ensure Buffer is pH 8.2 - 9.2. AP is inactive at neutral pH.
Old Reagents	Diazonium salts degrade. Use fresh Fast Red ITR.	
Phosphate Inhibition	Avoid PBS in the step immediately prior to substrate; phosphate inhibits AP. Use TBS.	
High Background	Endogenous AP	Add Levamisole (1 mM / 0.24 mg/mL) to working solution.
Precipitation	Solution not filtered. Always filter before application.	
Over-incubation	Reduce incubation time to 10-15 mins.	
Signal Fading	Dehydration	Did you use ethanol/xylene? Use aqueous mounting only.
Precipitate on Slide	Unfiltered Solution	Fast Red salts often have insoluble stabilizers. Filter (0.45 μ m).

References

- MilliporeSigma.Fast Red TR Salt Product Information. Sigma-Aldrich.[2][3] [Link](#) (Note: Fast Red TR is the closest commercial analog often used interchangeably in general protocols, though ITR has specific azo properties).
- Thermo Fisher Scientific.Fast Red Substrate Pack Protocol. Thermo Fisher. [Link](#)
- BenchChem.Technical Guide to Chemical Properties and Applications of Fast Red ITR. BenchChem.[4] [Link](#)

- Vector Laboratories.Nuclear Fast Red Counterstain Protocol. Vector Labs. [Link](#) (Reference for counterstaining compatibility).
- Washington University School of Medicine.Alkaline Phosphatase Staining Protocol. Neuromuscular Lab.[5] [Link](#)

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